

Technical Guide: Physicochemical Properties of 4-Bromo-2-methoxy-6-methylaniline

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Compound of Interest

Compound Name: 4-Bromo-2-methoxy-6-methylaniline

Cat. No.: B1311259

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For the Attention of: Researchers, Scientists, and Drug Development Professionals

Subject: An In-depth Technical Guide to the Melting and Boiling Points of **4-Bromo-2-methoxy-6-methylaniline**

This technical guide addresses the physical properties, specifically the melting and boiling points, of the chemical compound **4-Bromo-2-methoxy-6-methylaniline** (CAS Number: 348169-39-1). While a definitive, experimentally verified melting and boiling point for this specific molecule is not readily available in public literature, this guide provides a comprehensive overview of the standard experimental protocols used for their determination.

Data Presentation: 4-Bromo-2-methoxy-6-methylaniline

A thorough search of available chemical databases and supplier information did not yield specific values for the melting and boiling points of **4-Bromo-2-methoxy-6-methylaniline**. This is not uncommon for novel or specialized research compounds. The table below summarizes the current data availability.

Physical Property	Value	Source
Melting Point	Data not available	N/A
Boiling Point	Data not available	N/A

Given the absence of published data, experimental determination is necessary to ascertain these critical physicochemical parameters. The following sections detail the standard methodologies for these procedures.

Experimental Protocols

Determination of Melting Point

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range. The following protocol outlines the capillary method, a common and reliable technique for melting point determination.^{[1][2][3]}

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)^[2]
- Capillary tubes (sealed at one end)^[1]
- Thermometer
- Mortar and pestle
- Spatula

Procedure:

- Sample Preparation: Ensure the sample of **4-Bromo-2-methoxy-6-methylaniline** is pure and completely dry.^[1] Any residual solvent can act as an impurity and lead to a depressed and broadened melting range. Grind the crystalline solid into a fine powder using a mortar and pestle.

- **Loading the Capillary Tube:** Invert a capillary tube and press the open end into the powdered sample. A small amount of the solid will be forced into the tube. Tap the sealed end of the tube gently on a hard surface to pack the sample down.^{[1][2]} The packed sample should be approximately 2-3 mm in height.^[1]
- **Apparatus Setup:** Place the loaded capillary tube into the heating block of the melting point apparatus.^[1]
- **Initial Rapid Determination (Optional but Recommended):** Heat the sample rapidly to get an approximate melting point. This provides a target range for a more accurate measurement.
- **Accurate Determination:** Allow the apparatus to cool to at least 20°C below the approximate melting point. Insert a new capillary tube with the sample. Heat the sample at a slow, controlled rate, typically 1-2°C per minute, as it approaches the expected melting point.
- **Observation and Recording:** Record the temperature at which the first drop of liquid appears (the beginning of the melting range) and the temperature at which the last crystal melts (the end of the melting range). For a pure substance, this range should be narrow (0.5-2°C).

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure of the gas above it. For an unknown compound, a micro method using a capillary tube is often employed, which requires only a small amount of the substance.^{[4][5][6]}

Apparatus:

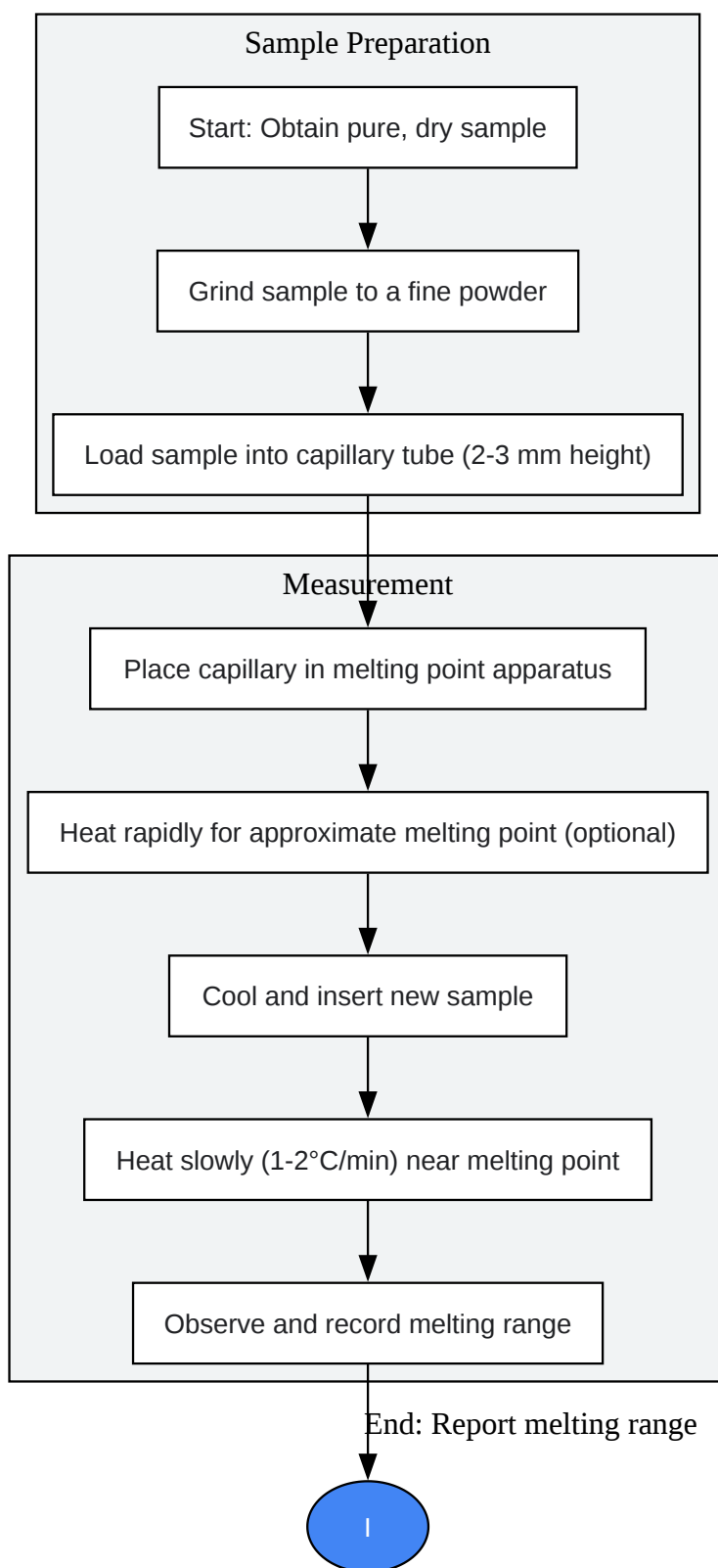
- Small test tube or fusion tube^{[4][7]}
- Capillary tube (sealed at one end)^{[4][7]}
- Thermometer
- Heating bath (e.g., Thiele tube with mineral oil or a beaker with a suitable heating liquid)^{[6][7]}
- Clamps and stand

Procedure:

- Sample Preparation: Place a few milliliters of the liquid **4-Bromo-2-methoxy-6-methylaniline** into a small test tube.[4]
- Capillary Inversion: Place a capillary tube, with the sealed end pointing upwards, into the test tube containing the liquid.[7]
- Apparatus Assembly: Attach the test tube to a thermometer using a rubber band or wire. The bottom of the test tube should be level with the thermometer bulb.[6]
- Heating: Immerse the assembly into a heating bath. The heat should be applied gradually and the bath stirred to ensure uniform temperature distribution.[8]
- Observation: As the temperature rises, a stream of bubbles will emerge from the open end of the inverted capillary tube. Continue heating until a steady and rapid stream of bubbles is observed.[6][7]
- Recording the Boiling Point: Turn off the heat and allow the apparatus to cool slowly. The point at which the bubbling stops and the liquid just begins to enter the capillary tube is the boiling point of the substance.[7] Record this temperature. It is also important to record the atmospheric pressure at the time of the measurement, as boiling point is pressure-dependent.[5]

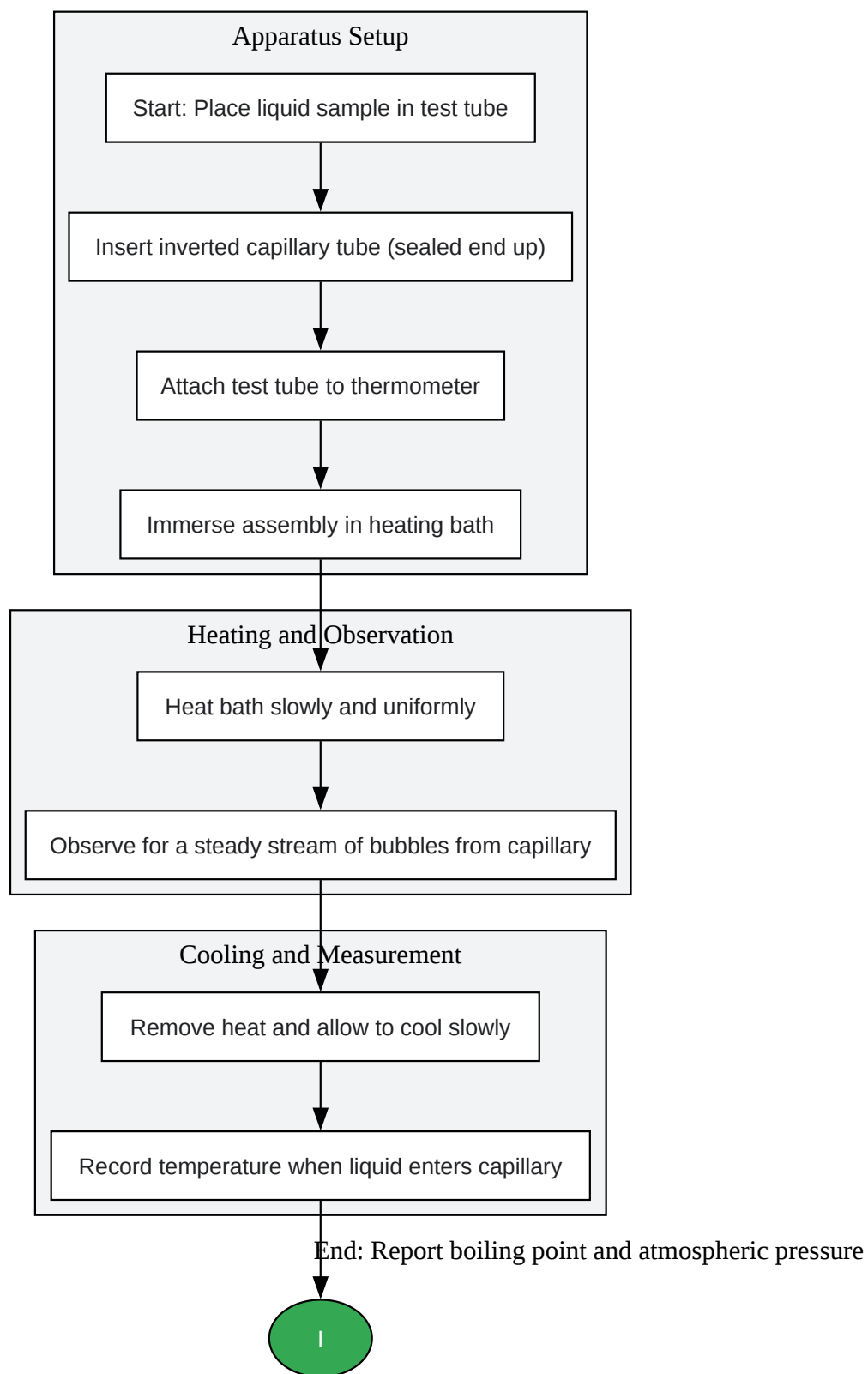
Mandatory Visualizations

The following diagrams illustrate the logical workflow for the experimental determination of melting and boiling points.



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Caption: Workflow for Melting Point Determination.



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Caption: Workflow for Boiling Point Determination.

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